Tead-IN-11 stability and storage conditions

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Compound of Interest

Compound Name:	*Tead-IN-11*
Cat. No.:	*B15545167*

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Tead-IN-11 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **Tead-IN-11**, a potent covalent inhibitor of TEAD transcription factors.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Tead-IN-11**?

A1: When received, solid **Tead-IN-11** should be stored at -20°C. For long-term storage, it is recommended to store the compound at -80°C. Keep the vial tightly sealed and protected from moisture and light.

Q2: How should I prepare and store stock solutions of **Tead-IN-11**?

A2: It is recommended to prepare a concentrated stock solution in a suitable organic solvent such as DMSO. For a related compound, TEAD-IN-2, stock solutions stored at -80°C are stable for up to 6 months, and at -20°C for up to 1 month.[1] Similar stability can be expected for **Tead-IN-11**, but it is always best practice to prepare fresh solutions for critical experiments or use aliquots of a single stock to minimize freeze-thaw cycles.

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Q3: In which solvents is **Tead-IN-11** soluble?

A3: While specific quantitative solubility data for **Tead-IN-11** is not readily available, based on its chemical structure, it is expected to be soluble in organic solvents such as DMSO, DMF, and ethanol. For cell-based assays, it is common practice to dissolve the compound in DMSO to create a high-concentration stock solution, which is then further diluted in an aqueous buffer or cell culture medium.

Q4: Is **Tead-IN-11** sensitive to light or temperature fluctuations?

A4: As a general precaution for most small molecule inhibitors, it is advisable to protect **Tead-IN-11** from light and repeated temperature fluctuations. Store both the solid compound and its solutions in the dark (e.g., in amber vials or wrapped in foil) and at the recommended stable temperatures.

Troubleshooting Guide

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Problem	Possible Cause	Suggested Solution
Precipitation of the compound in aqueous solution.	The compound has limited solubility in aqueous buffers. The final concentration of the organic solvent (e.g., DMSO) may be too low to maintain solubility.	- Increase the final concentration of the organic solvent if your experimental system allows. - Prepare a more dilute stock solution and add a larger volume to your aqueous solution. - Sonication may help to redissolve small amounts of precipitate.
Inconsistent or lower-than-expected activity in experiments.	The compound may have degraded due to improper storage or handling. The stock solution may have undergone multiple freeze-thaw cycles.	- Always use freshly prepared solutions or aliquots that have not been repeatedly freeze-thawed. - Verify the storage conditions of the solid compound and stock solutions. - Perform a quality control check of the compound if degradation is suspected.
Difficulty dissolving the solid compound.	The incorrect solvent is being used. The compound may require gentle heating or sonication to fully dissolve.	- Ensure you are using a recommended solvent such as DMSO. - Briefly warm the solution at 37°C or sonicate for a few minutes to aid dissolution. Do not overheat.

Stability and Storage Data

Note: Specific, quantitative stability data for **Tead-IN-11** is not publicly available. The following table provides general recommendations based on best practices for similar small molecule inhibitors.

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Form	Storage Temperature	Recommended Duration	Notes
Solid	-20°C	Short-term (weeks to months)	Keep tightly sealed and protected from moisture.
Solid	-80°C	Long-term (months to years)	Ideal for long-term archival.
Stock Solution (in DMSO)	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.
Stock Solution (in DMSO)	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles.

Experimental Protocols

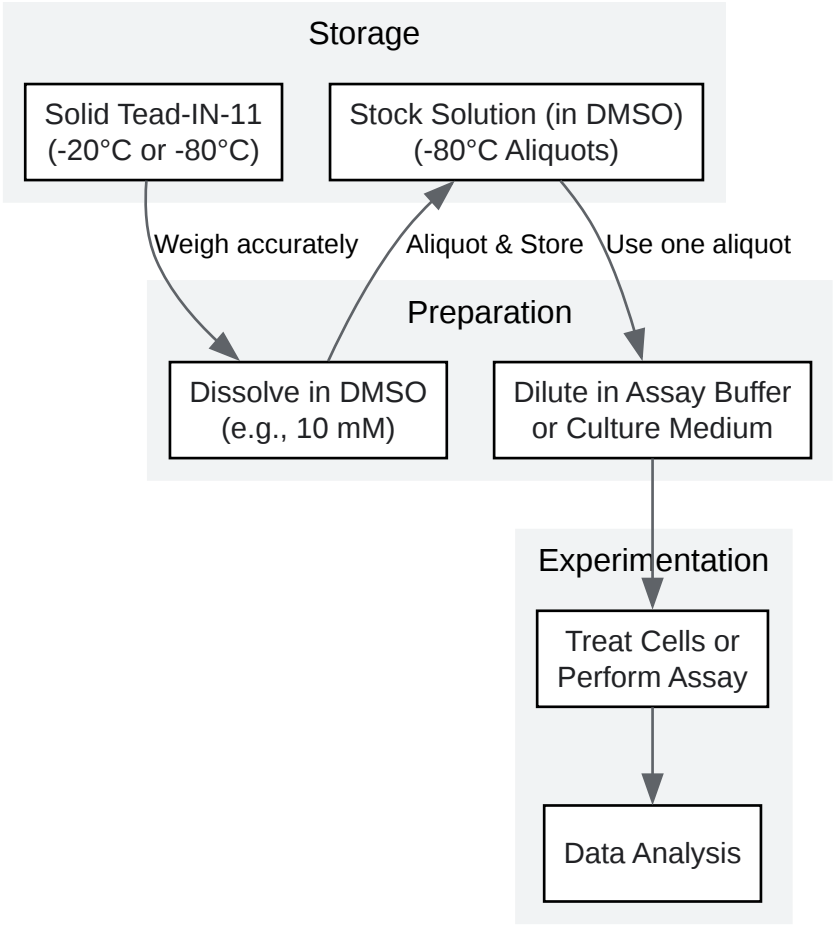
Protocol for Preparation of a 10 mM Stock Solution in DMSO

- Weighing the Compound: Accurately weigh a specific amount of solid **Tead-IN-11** (e.g., 1 mg) in a sterile microcentrifuge tube.
- Calculating Solvent Volume: Based on the molecular weight of **Tead-IN-11**, calculate the volume of DMSO required to achieve a 10 mM concentration.
- Dissolution: Add the calculated volume of high-purity, anhydrous DMSO to the microcentrifuge tube containing the solid compound.
- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming to 37°C or brief sonication can be used to aid dissolution if necessary.
- Storage: Aliquot the stock solution into smaller volumes in amber or light-protected tubes and store at -80°C.

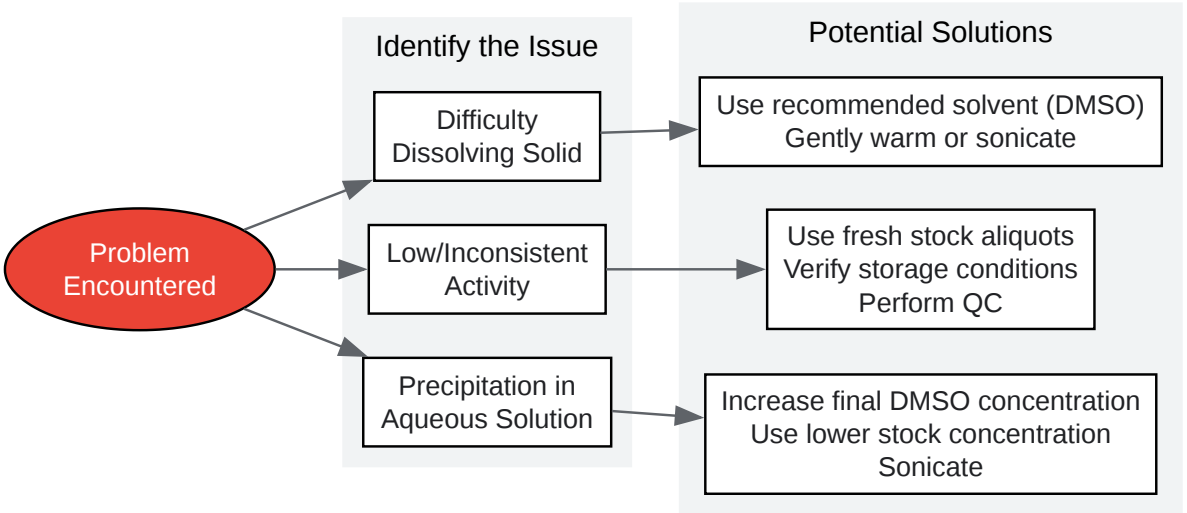
Visualizations

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Experimental Workflow for Tead-IN-11 Usage



Troubleshooting Common Issues with Tead-IN-11



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References

- 1. tandfonline.com [tandfonline.com]

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